

ON1231320 solubility and preparation for cell culture

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Compound of Interest

Compound Name: ON1231320

Cat. No.: B8146548

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Application Notes and Protocols for ON1231320

Topic: **ON1231320** Solubility and Preparation for Cell Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction

ON1231320, also known as 7ao, is a potent and highly specific arylsulfonyl pyrido-pyrimidinone inhibitor of Polo-like kinase 2 (PLK2).[1][2][3] PLK2 is a member of the serine/threonine protein kinase family that plays a crucial role in cell cycle progression, particularly in centriole duplication.[4][5] **ON1231320** selectively inhibits PLK2 with a reported IC₅₀ of 310 nM, while showing minimal activity against other PLK family members like PLK1, PLK3, and PLK4 (IC₅₀ > 10 μM).[1][6] Its mechanism of action involves blocking the cell cycle in the G2/M phase, which leads to mitotic catastrophe and ultimately induces apoptosis in tumor cells.[2][4] These characteristics make **ON1231320** a valuable tool for cancer research and a potential therapeutic agent.[4][5]

Solubility Data

Proper solubilization is critical for the accurate and effective use of **ON1231320** in experimental settings. The following table summarizes its solubility in common laboratory solvents.

Solvent	Concentration	Notes	Reference
DMSO	46 - 50 mg/mL (98.4 - 106.96 mM)	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. Ultrasonic agitation may be required for complete dissolution.	[1][6]
Water	Insoluble	-	[1]
Ethanol	Insoluble	-	[1]
In Vivo Formulation 1	15 mg/mL (DMSO stock)	Dilute 50 μ L of 15 mg/mL DMSO stock into 400 μ L of PEG300, mix, add 50 μ L of Tween80, mix, and add 500 μ L of ddH ₂ O. Use immediately.	[1]
In Vivo Formulation 2	2.5 mg/mL (5.35 mM)	Prepare a 10% DMSO solution and add it to a 90% (20% SBE- β -CD in saline) solution. Ultrasonic agitation may be needed.	[6]

Experimental Protocols

Preparation of Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a concentrated stock solution, which can be stored and later diluted for use in cell culture.

Materials:

- **ON1231320** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Protocol:

- Weighing: Accurately weigh the desired amount of **ON1231320** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration. (Molecular Weight of **ON1231320** = 467.45 g/mol).
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial or warm it briefly in a 37°C water bath.^[7] Visually inspect to ensure no solid particles remain.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for short-term (1 month) or -80°C for long-term (1 year) storage.^[1]

Preparation of Working Solutions for Cell Culture

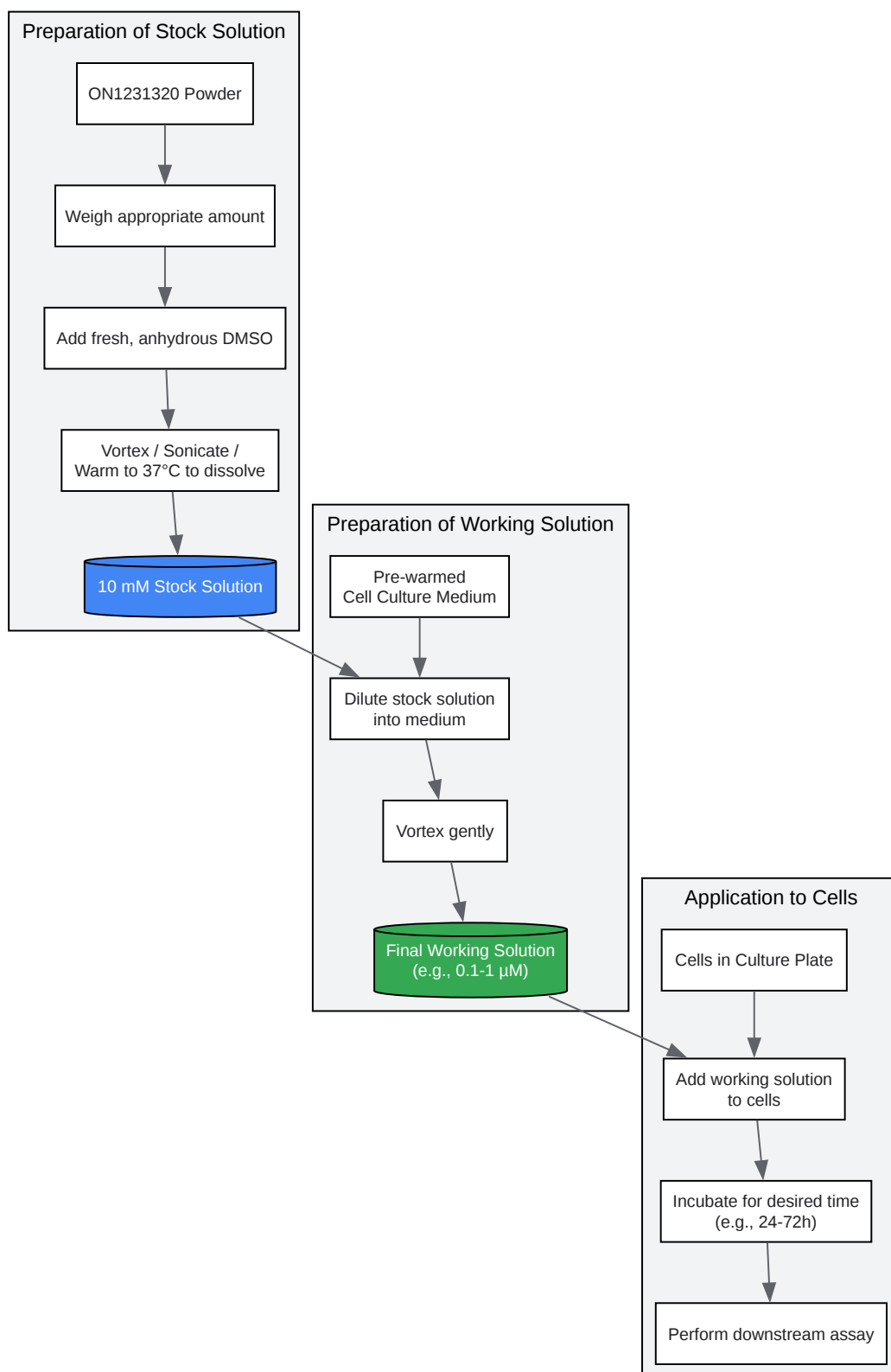
This protocol details the dilution of the DMSO stock solution into a cell culture medium for treating cells.

Materials:

- 10 mM **ON1231320** stock solution in DMSO
- Sterile, pre-warmed complete cell culture medium
- Sterile tubes for dilution

Protocol:

- Thawing: Thaw a single-use aliquot of the 10 mM **ON1231320** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations (e.g., 0.035 - 1 μ M).[\[6\]](#)
- Mixing: Mix thoroughly by gentle vortexing or inversion. It is crucial to ensure the final DMSO concentration in the medium applied to cells is non-toxic (typically $\leq 0.1\%$).[\[7\]](#)
- Application: Add the final working solution to the cell cultures immediately. Include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.

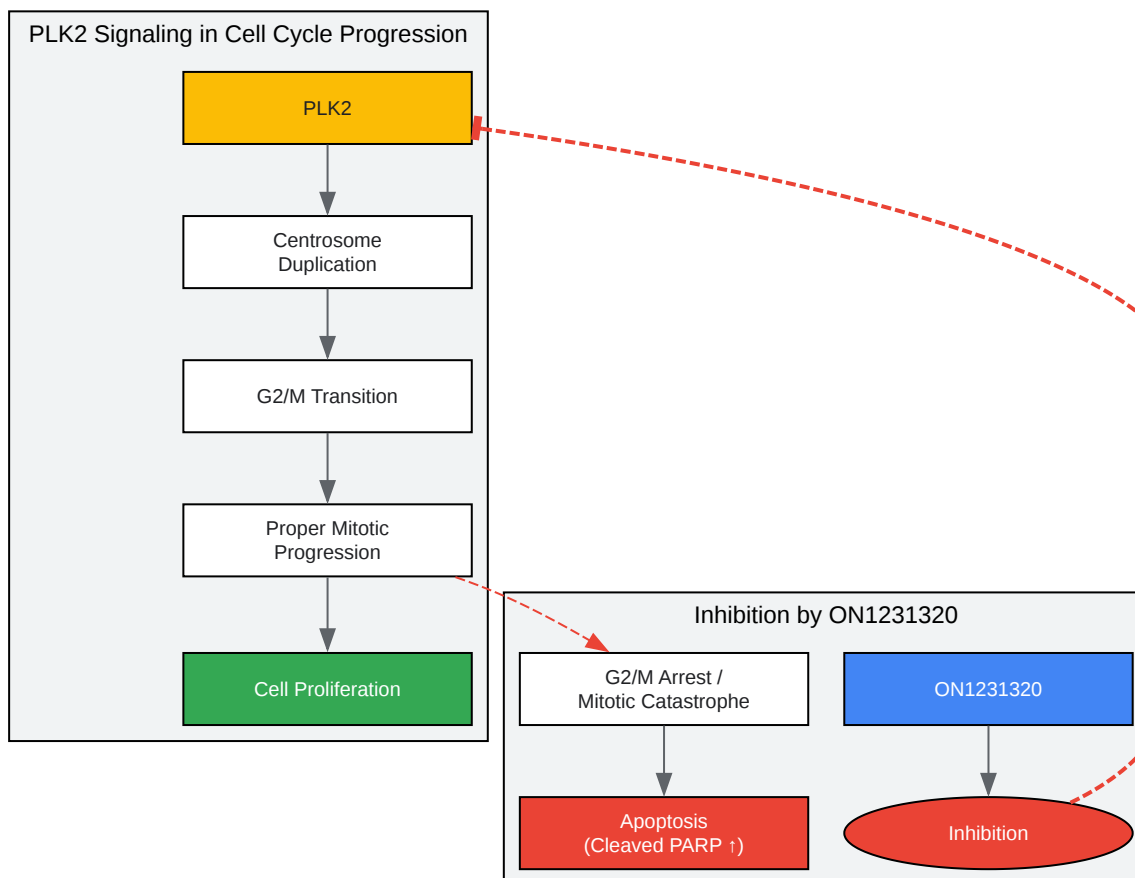


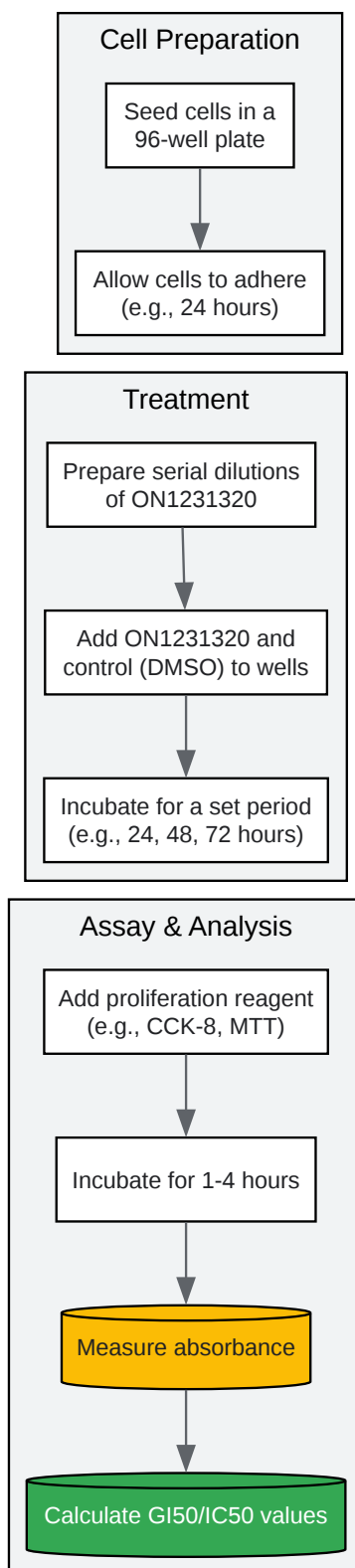
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Caption: Workflow for preparing **ON1231320** solutions.

Mechanism of Action and Signaling Pathway

ON1231320 exerts its anti-tumor effects by specifically targeting PLK2. The PLK family of kinases are key regulators of the cell cycle.[8] PLK2, in particular, is involved in centriole duplication, a critical step for the formation of the mitotic spindle.[4][5] By inhibiting PLK2, **ON1231320** disrupts this process, leading to an arrest of the cell cycle in the G2/M phase.[1][2] This mitotic arrest triggers cellular stress pathways, culminating in programmed cell death, or apoptosis.[4][9] A key marker of this apoptotic induction is the increased expression of cleaved poly (ADP-ribose) polymerase (PARP).[9]





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